

# purification methods for 2-(Bromomethyl)benzaldehyde

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

[Get Quote](#)

## Physical Properties & Handling

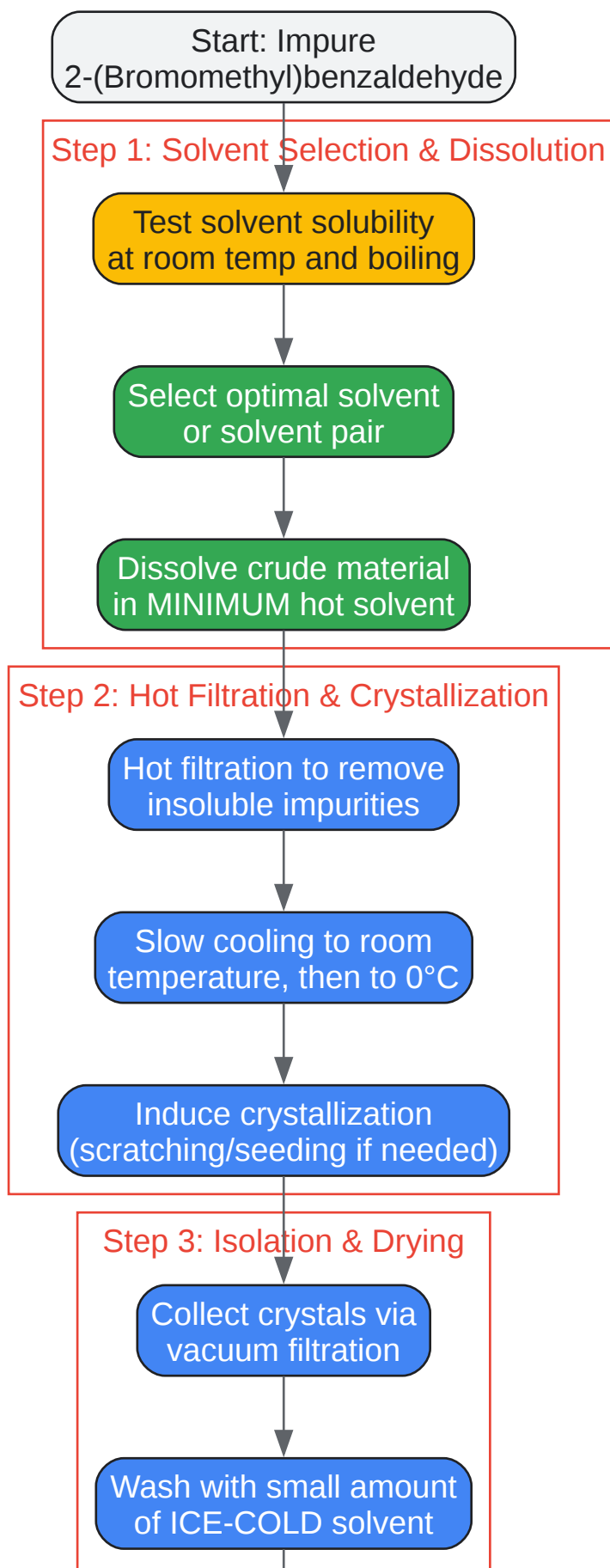
The table below summarizes key data for **2-(Bromomethyl)benzaldehyde**, which is crucial for planning any purification protocol.

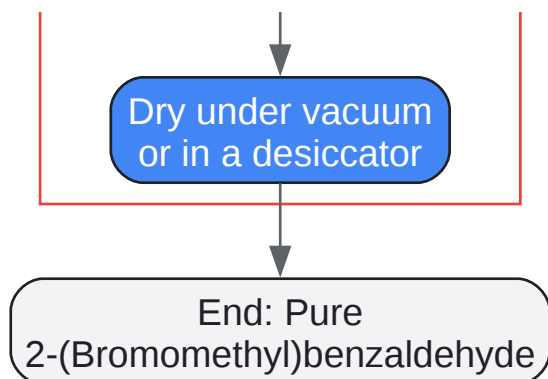
Property	Value	Source / Notes
CAS Number	60633-91-2	[1] [2]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO	[1] [2]
Molecular Weight	199.04 g/mol	[1] [2]
Purity	Available from suppliers at ≥95% / 96%	[2]
Boiling Point	264.6 ± 15.0 °C (Predicted)	[2]
Density	1.524 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]

Property	Value	Source / Notes
Form	Solid	[2]
Storage	Sealed in dry, 2-8°C	[1]
Safety (GHS)	<b>Warning</b> - H315, H319, H335 (Causes skin/eye irritation, respiratory irritation)	[2]

## Purification Workflow

Based on general purification science and the properties of this compound, the following workflow outlines a logical approach for its purification. A common and highly adaptable technique like recrystallization would be a primary method to investigate [3].





[Click to download full resolution via product page](#)

## Troubleshooting Common Scenarios

Here are answers to specific issues you might encounter during purification.

Scenario	Possible Cause	Solution
<b>Oil Formation</b>	Solvent boiling point too high or cooling too fast.	Ensure solvent B.P. < Cmpd M.P. [3]. Slow cooling and vigorous stirring can help.
<b>Low Recovery</b>	Product overly soluble in solvent; insufficient cooling.	Re-heat solution, boil off excess solvent, re-cool [3]. Test a less polar solvent.
<b>Poor Purity</b>	Impurities incorporated into crystals; washing ineffective.	Perform a hot filtration [3]. Identify a solvent where impurities are very soluble.

## Safety & Storage Guidelines

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, safety goggles, and a lab coat.
- **Engineering Controls:** Perform procedures in a fume hood to prevent exposure to irritating vapors or dust [3].
- **Storage:** Store the product **sealed in a dry environment** at **2-8°C** to maintain stability [1].

[Need Custom Synthesis?](#)

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 60633-91-2 | 2-Bromomethyl-benzaldehyde [chemscene.com]
2. 2-(broMoMethyl)benzaldehyde | 60633-91-2 [chemicalbook.com]
3. Video: Purifying Compounds by Recrystallization [jove.com]

To cite this document: Smolecule. [purification methods for 2-(Bromomethyl)benzaldehyde].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b683604#purification-methods-for-2-bromomethyl-benzaldehyde>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)